

A Comprehensive Technical Guide to the Synthesis of trans-2-Piperidin-1-ylcyclopentanol

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Compound of Interest

Compound Name: *trans-2-Piperidin-1-ylcyclopentanol*

Cat. No.: *B2517541*

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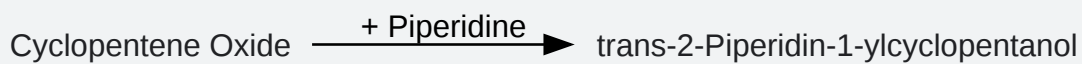
This guide provides an in-depth overview of a reliable and efficient method for the synthesis of **trans-2-Piperidin-1-ylcyclopentanol**. The described synthesis is based on the nucleophilic ring-opening of cyclopentene oxide with piperidine. This approach is widely utilized for the preparation of trans-1,2-amino alcohols due to its high stereoselectivity and operational simplicity.

Reaction Scheme

The synthesis proceeds via a single-step nucleophilic attack of piperidine on cyclopentene oxide. The reaction is typically carried out in a suitable solvent, and the trans stereochemistry of the product is a result of the backside attack of the amine on the epoxide ring, which follows an SN2 mechanism.

Reaction Scheme

Piperidine



Reaction Mechanism

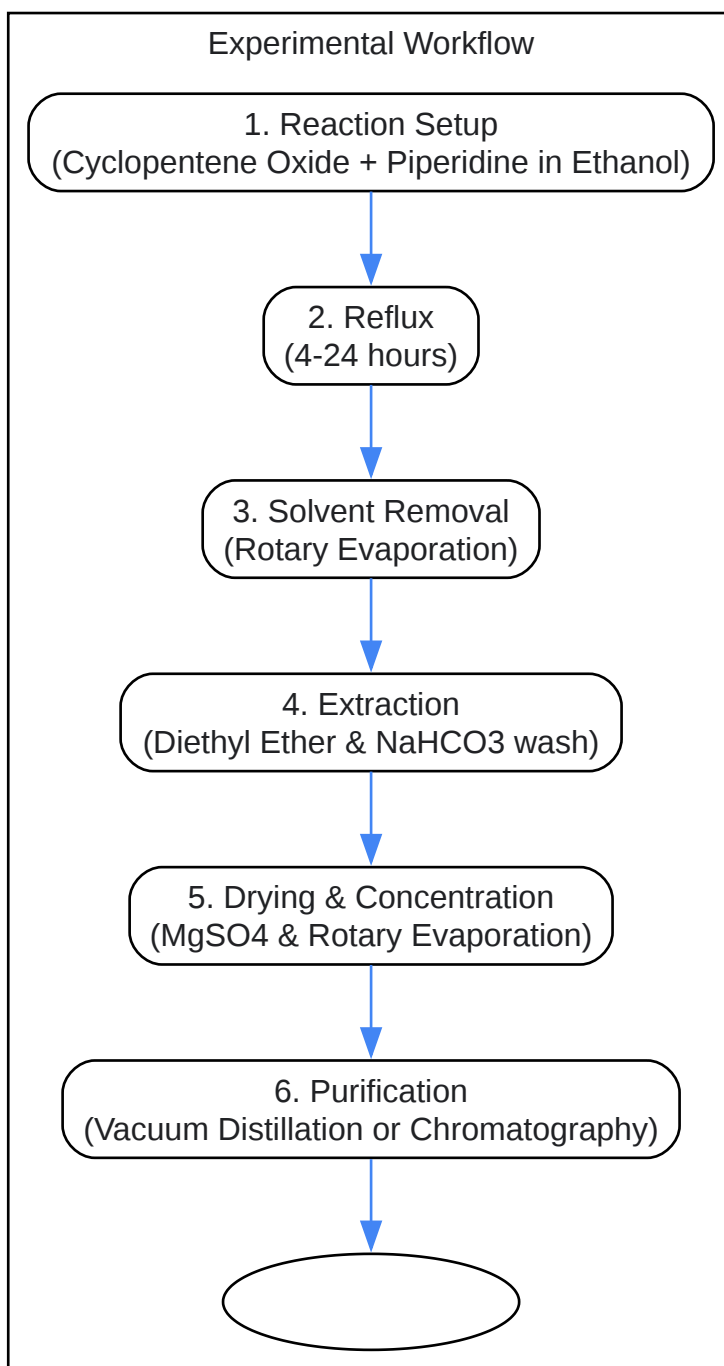
Cyclopentene Oxide +
Piperidine

Nucleophilic Attack

Transition State
(Backside Attack)

Ring Opening

Protonation (from solvent)



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